

Introduction to Soluble Guanylate Cyclase (sGC) Modulation

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Compound of Interest

Compound Name: *Cinaciguat*

Cat. No.: *B1243192*

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The nitric oxide (NO)-soluble guanylate cyclase (sGC)-cyclic guanosine monophosphate (cGMP) signaling pathway is a cornerstone of cardiovascular regulation. Under normal physiological conditions, NO produced by endothelial cells diffuses into vascular smooth muscle cells and binds to the reduced ferrous (Fe^{2+}) heme moiety of sGC. This binding activates sGC, which then catalyzes the conversion of guanosine triphosphate (GTP) to the second messenger cGMP. Subsequently, cGMP activates protein kinase G (PKG), leading to a cascade of events that result in vasodilation, and inhibition of platelet aggregation and smooth muscle proliferation[1][2][3][4].

In various cardiovascular diseases, such as pulmonary hypertension and heart failure, this pathway is impaired. Reduced NO bioavailability and increased oxidative stress lead to the oxidation of the sGC heme iron (to the ferric Fe^{3+} state) or complete loss of the heme group, rendering the enzyme insensitive to NO[5]. **Cinaciguat** and Riociguat were developed to counteract this dysfunction by targeting different states of the sGC enzyme. They are categorized as sGC "activators" and "stimulators," respectively.

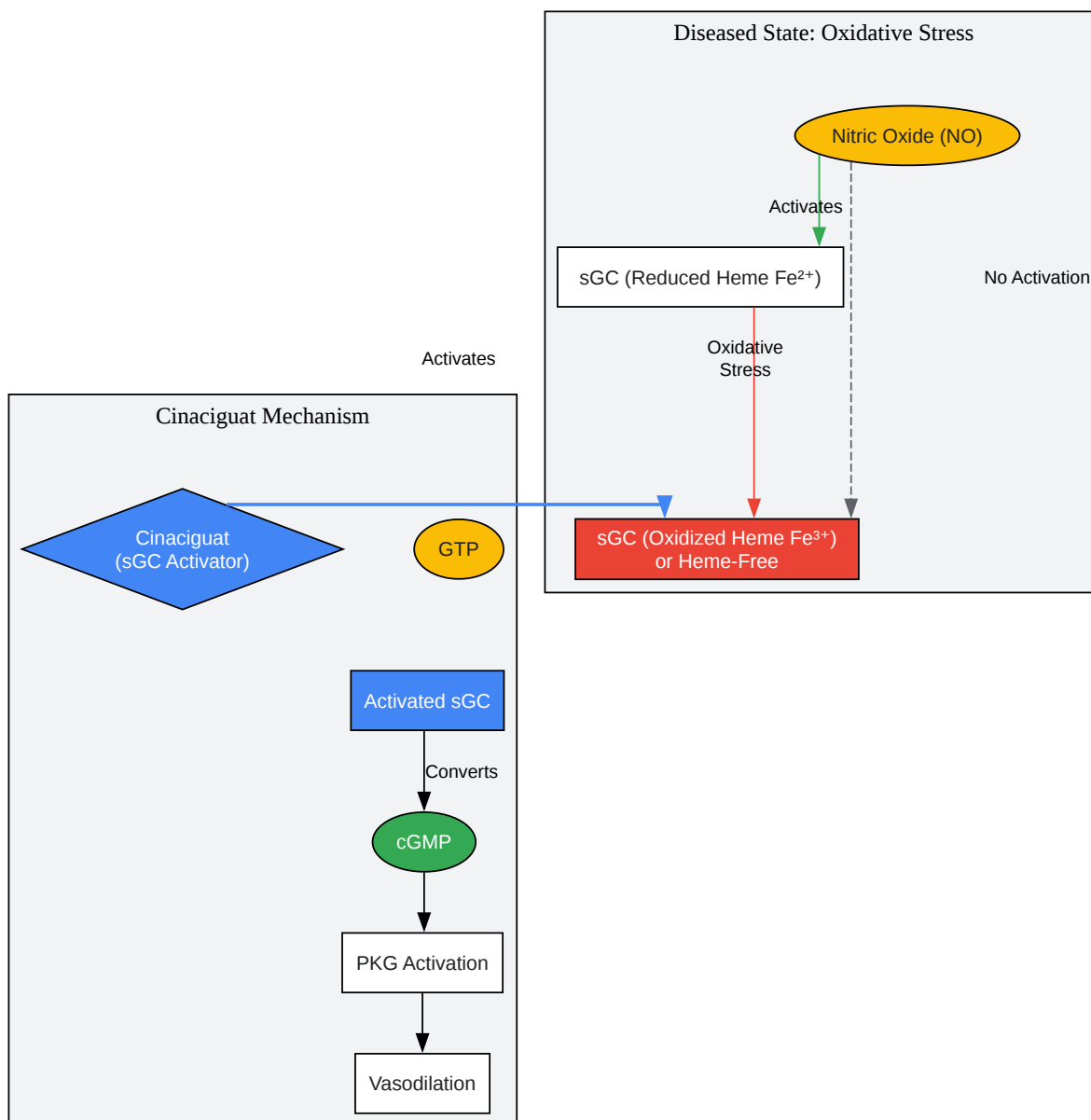
Mechanism of Action: sGC Activators vs. sGC Stimulators

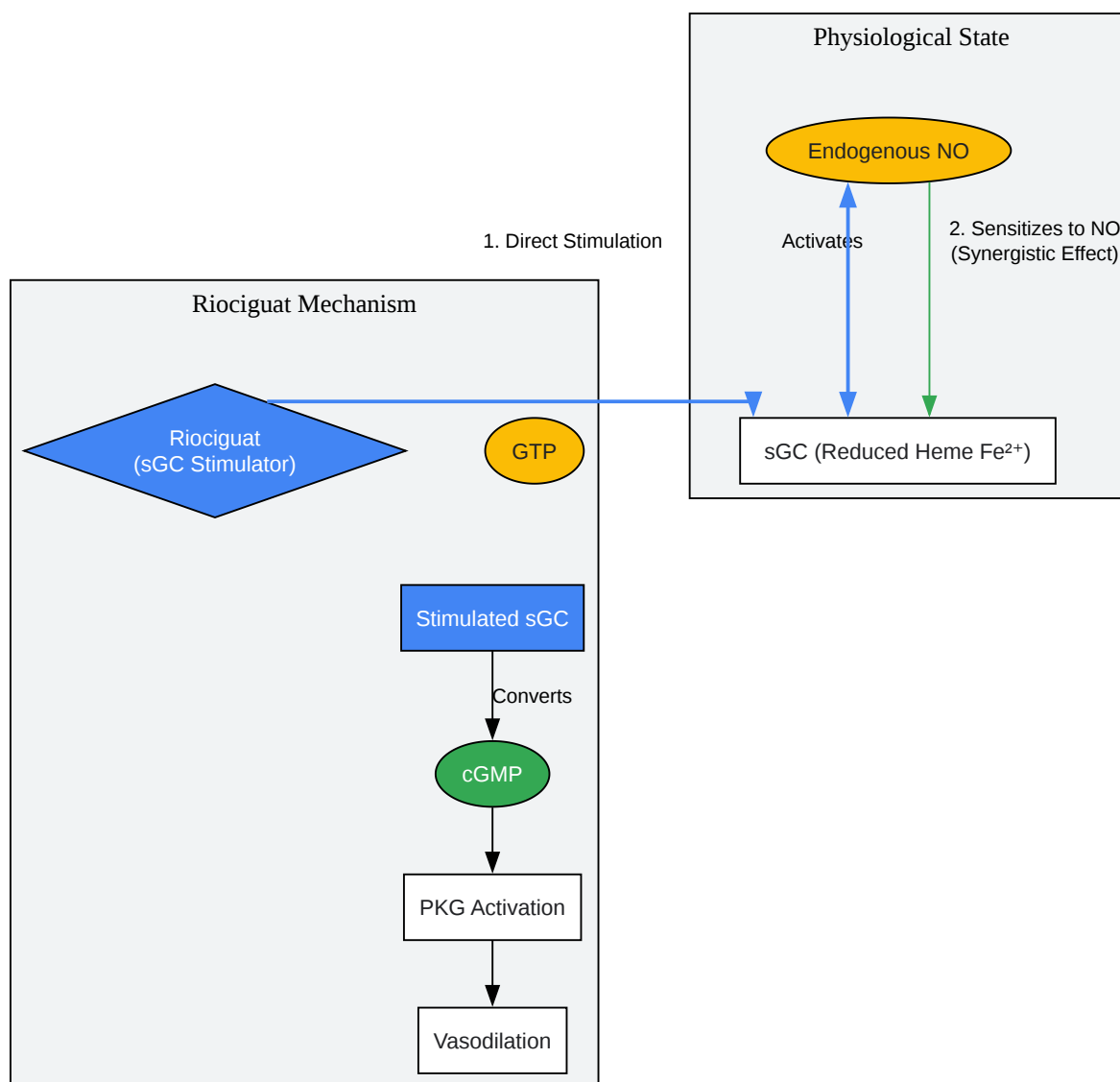
The fundamental difference between **Cinaciguat** and Riociguat lies in the specific form of the sGC enzyme they target.

Cinaciguat: The sGC Activator

Cinaciguat (BAY 58-2667) is classified as a nitric oxide (NO)-independent sGC activator. Its mechanism is tailored for diseased states where sGC is non-responsive to endogenous NO.

- Target: **Cinaciguat** preferentially activates sGC that is in an oxidized (Fe^{3+}) or heme-free (apo-sGC) state.
- Action: It functions as a heme mimetic, binding to the heme pocket of the NO-insensitive enzyme and activating it. This action restores the enzyme's ability to produce cGMP even in the absence of both NO and the native heme group.
- Effect: The activation is potent and can be considered irreversible, leading to a sustained increase in cGMP levels and powerful vasodilation. Some studies have shown that its vasorelaxant effects are significantly more potent than those of NO donors.





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